

# Application Note: Measuring CD73 Inhibition with MethADP Triammonium

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## Compound of Interest

Compound Name: MethADP triammonium

Cat. No.: B15602495

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## Introduction

CD73, also known as ecto-5'-nucleotidase (NT5E), is a cell-surface enzyme that plays a critical role in extracellular adenosine production.<sup>[1]</sup> It catalyzes the dephosphorylation of adenosine monophosphate (AMP) to adenosine.<sup>[1][2]</sup> This adenosinergic pathway is a key regulator of immune responses. In the tumor microenvironment, elevated levels of adenosine suppress the activity of immune cells, allowing cancer cells to evade immune destruction.<sup>[1][3]</sup> Consequently, inhibiting CD73 is a promising therapeutic strategy in immuno-oncology.<sup>[1][3]</sup>

MethADP (Adenosine 5'-( $\alpha,\beta$ -methylene)diphosphate) triammonium is a known inhibitor of CD73.<sup>[4][5][6]</sup> This application note provides a detailed protocol for measuring the inhibitory activity of **MethADP triammonium** against CD73 using a colorimetric assay that detects the inorganic phosphate produced from AMP hydrolysis. The most common and robust method for this is the malachite green assay.<sup>[7][8][9][10][11]</sup>

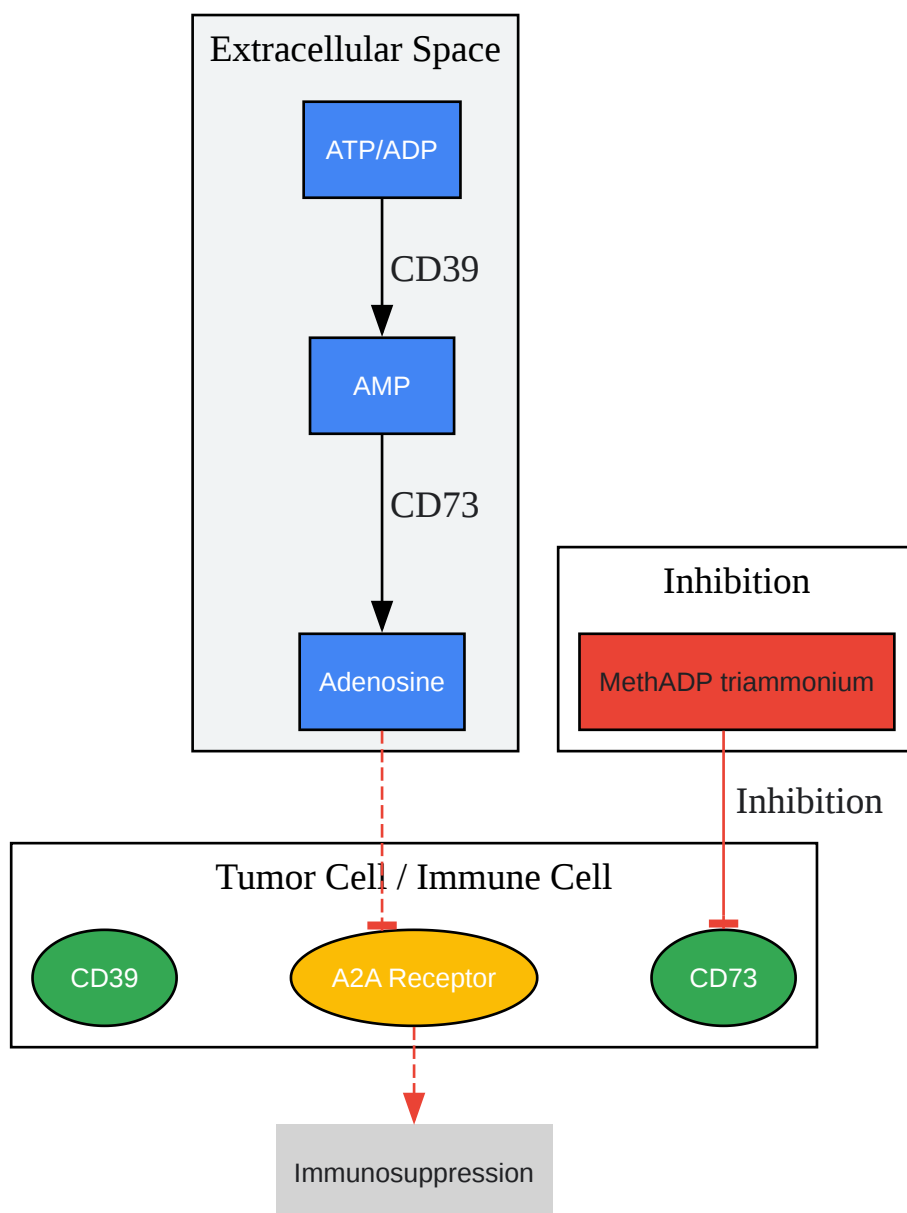
## Principle of the Assay

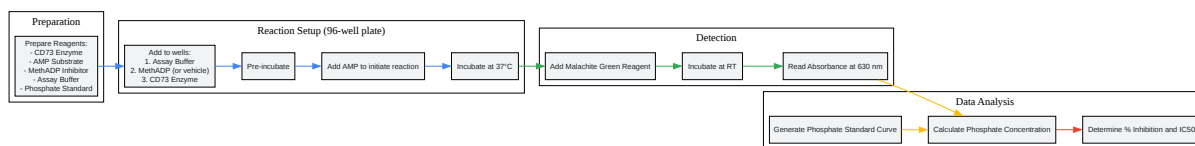
The enzymatic activity of CD73 is determined by measuring the amount of inorganic phosphate (Pi) released from the hydrolysis of AMP. The malachite green assay is a sensitive colorimetric method for quantifying free orthophosphate.<sup>[7][10]</sup> In an acidic solution, molybdate and malachite green form a complex with inorganic phosphate, resulting in a green-colored solution. The intensity of the color, measured by absorbance at approximately 620-630 nm, is

directly proportional to the phosphate concentration.<sup>[7][9][11]</sup> By measuring the reduction in phosphate production in the presence of an inhibitor like **MethADP triammonium**, the inhibitory potency (e.g., IC50) can be determined.

## Signaling Pathway and Inhibition

The generation of immunosuppressive adenosine in the tumor microenvironment is a multi-step process. Extracellular ATP and ADP are converted to AMP by the ectonucleotidase CD39. Subsequently, CD73 hydrolyzes AMP to adenosine. MethADP, being a non-hydrolyzable analog of AMP, acts as a competitive inhibitor of CD73, blocking the production of adenosine.





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## References

- 1. Measurement of CD73 enzymatic activity using luminescence-based and colorimetric assays - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. CD73 enzyme activity assays [bio-protocol.org]
- 3. bellbrooklabs.com [bellbrooklabs.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. MethADP triammonium|安捷凯 [anjiechem.com]
- 6. medchemexpress.com [medchemexpress.com]
- 7. cdn.gbiosciences.com [cdn.gbiosciences.com]
- 8. Malachite Green Assay Kit - Echelon Biosciences [echelon-inc.com]
- 9. bioassaysys.com [bioassaysys.com]
- 10. Phosphate Colorimetric Assay Kit(Malachite Green Method) - Elabscience® [elabscience.com]

- 11. sciencellonline.com [sciencellonline.com]
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